

Physical and chemical properties of "2-Methoxy-6-(3-nitrophenyl)pyridine"

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Compound of Interest

Compound Name: 2-Methoxy-6-(3-nitrophenyl)pyridine

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An In-depth Technical Guide to 2-Methoxy-6-(3-nitrophenyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known and predicted physical, chemical, and biological properties of the novel compound **2-Methoxy-6-(3-nitrophenyl)pyridine** (CAS No. 1313359-04-4). While experimental data for this specific molecule is limited, this document compiles available information and provides expert analysis based on structurally similar compounds. This guide includes a plausible synthetic route via Suzuki-Miyaura cross-coupling with a detailed experimental protocol, predicted spectral data for characterization, and a discussion of its potential as a kinase inhibitor for applications in drug discovery, particularly in oncology. The information is presented to be a valuable resource for researchers initiating studies on this and related molecules.

Introduction

2-Methoxy-6-(3-nitrophenyl)pyridine is a heterocyclic aromatic compound featuring a pyridine core substituted with a methoxy and a 3-nitrophenyl group. The pyridine scaffold is a well-established privileged structure in medicinal chemistry, forming the basis for numerous

therapeutic agents. The presence of the electron-withdrawing nitro group and the methoxy group suggests that this compound may exhibit interesting electronic properties and biological activities. Notably, derivatives of nitropyridine have garnered significant interest for their potential as kinase inhibitors, a critical class of drugs in targeted cancer therapy. This guide aims to provide a foundational understanding of this molecule to facilitate further research and development.

Physical and Chemical Properties

While comprehensive experimental data for **2-Methoxy-6-(3-nitrophenyl)pyridine** is not readily available in the public domain, some fundamental properties have been reported. The table below summarizes the known information for the target compound and provides predicted data based on the analysis of structurally related molecules such as 2-chloro-6-methoxy-3-nitropyridine and 3-methoxy-2-nitropyridine^[1].

Property	Value	Source/Basis
IUPAC Name	2-Methoxy-6-(3-nitrophenyl)pyridine	-
CAS Number	1313359-04-4	^[2] ^[3]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₃	
Molecular Weight	230.22 g/mol	^[3]
Appearance	Predicted: Solid	Analogy to similar nitroaromatic compounds
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Predicted: Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	General solubility of similar organic compounds

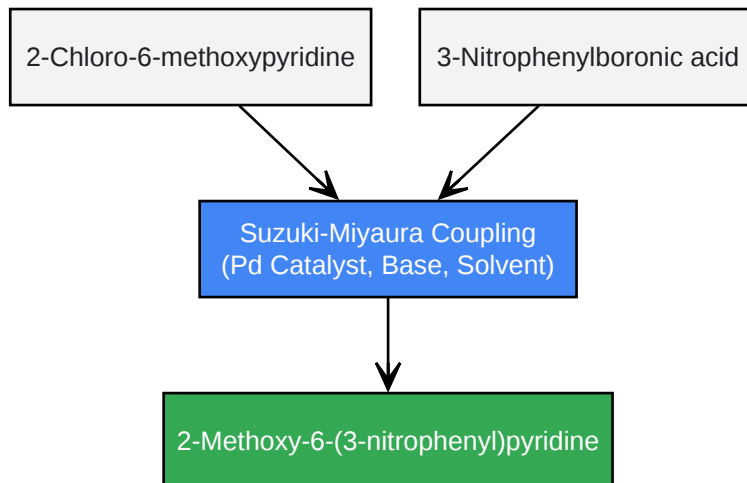
Synthesis and Characterization

The synthesis of **2-Methoxy-6-(3-nitrophenyl)pyridine** can be plausibly achieved through a Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is a robust and widely used method for the formation of C-C bonds between aryl halides and arylboronic acids.

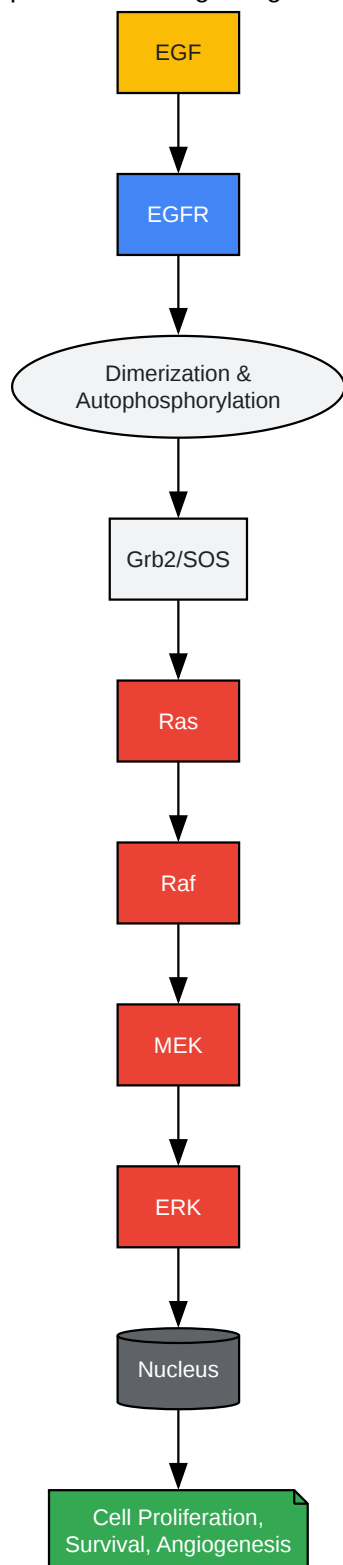
Proposed Synthetic Workflow

The proposed synthesis involves the coupling of a suitable 2-halo-6-methoxypyridine with 3-nitrophenylboronic acid.

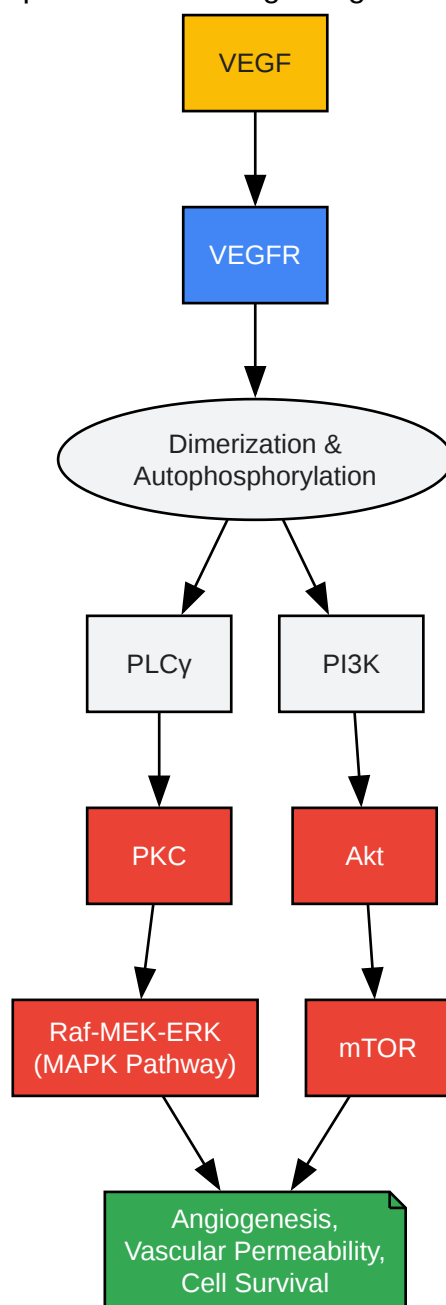
Proposed Synthesis of 2-Methoxy-6-(3-nitrophenyl)pyridine



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